

Safeguarding Your Research: A Comprehensive Guide to Handling GSK1059865

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK1059865

Cat. No.: B15620036

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling the potent orexin 1 receptor antagonist, **GSK1059865**. Adherence to these procedures is critical for minimizing exposure risk and ensuring the integrity of your research.

The following operational and disposal plans are based on established best practices for handling potent, non-hazardous chemical compounds and information derived from the Safety Data Sheet (SDS) for **GSK1059865**.

Personal Protective Equipment (PPE): Your First Line of Defense

A thorough risk assessment should be conducted before handling **GSK1059865** to ensure the appropriate selection and use of Personal Protective Equipment. The minimum recommended PPE for handling this compound is outlined below.

PPE Category	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile)	Prevents direct skin contact with the compound. [1]
Eye Protection	Tightly fitting safety goggles with side-shields	Protects eyes from potential splashes or airborne particles of the compound. [1]
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified fume hood when weighing the solid compound or preparing solutions.	Minimizes the risk of inhaling fine dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- All handling of the solid form of **GSK1059865** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid the formation of dust and aerosols. [\[1\]](#)
- Before weighing, ensure the balance is clean and placed within the fume hood.
- Use appropriate tools, such as a non-sparking spatula, for transferring the compound.[\[1\]](#)

2. Solution Preparation:

- When dissolving **GSK1059865**, add the solvent slowly to the compound to prevent splashing.
- Handle all solutions containing **GSK1059865** with the same level of precaution as the solid compound.

3. Storage:

- Store **GSK1059865** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the compound away from incompatible materials and foodstuff containers.[\[1\]](#)

4. In Case of Accidental Exposure:

- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[\[1\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Disposal Plan: Responsible Waste Management

Proper disposal of **GSK1059865** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

1. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **GSK1059865** (e.g., weighing papers, contaminated gloves, pipette tips) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **GSK1059865** in a separate, sealed, and clearly labeled hazardous waste container. Do not pour any waste containing this compound down the drain.[\[1\]](#)

2. Container Labeling:

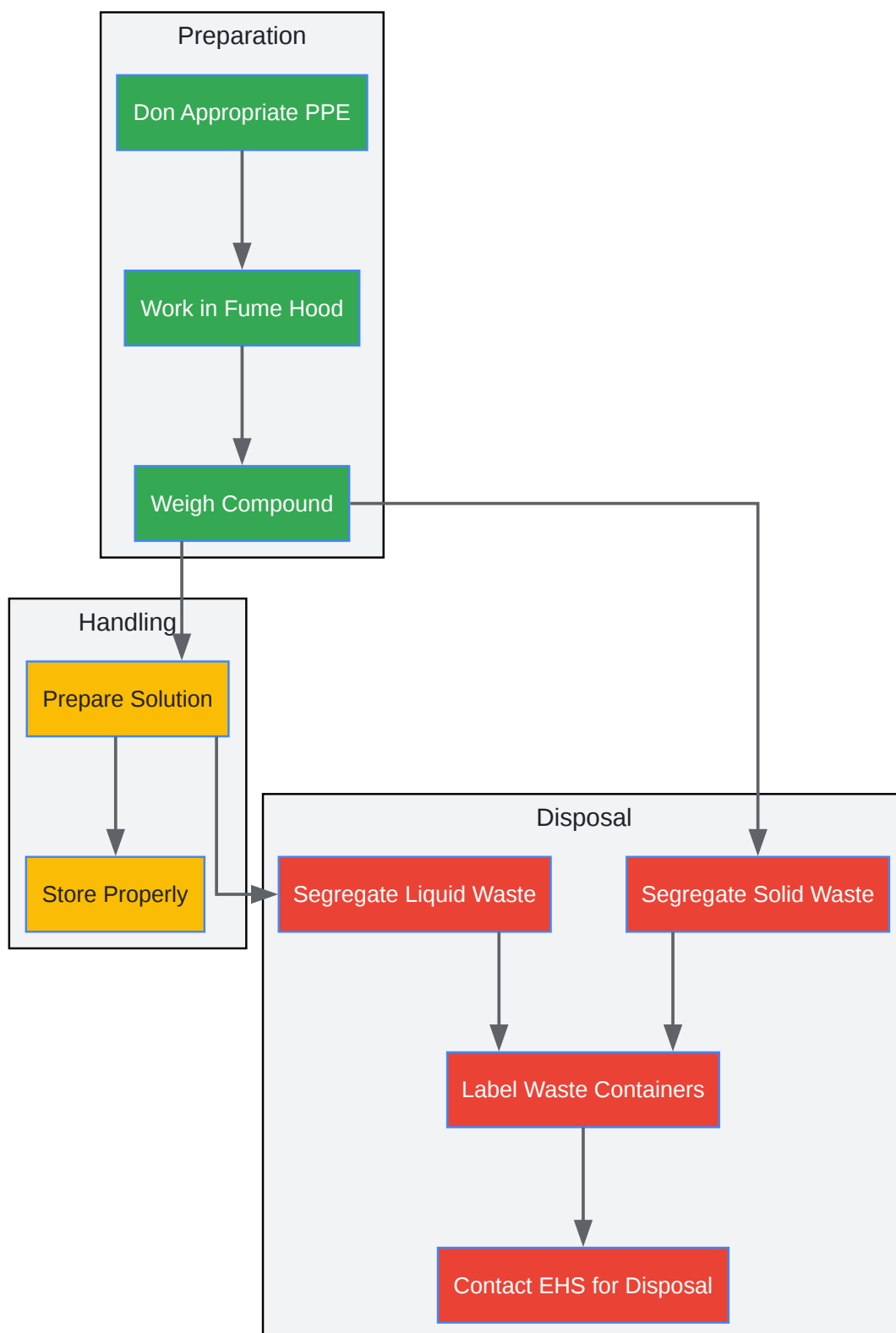
- All waste containers must be labeled as "Hazardous Waste" and include the full chemical name "**GSK1059865**," the concentration, and the date of accumulation.

3. Disposal Procedure:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Adhered or collected material should be promptly disposed of, in accordance with appropriate laws and regulations.[1]

Visualizing the Workflow: Safe Handling and Disposal of GSK1059865

The following diagram illustrates the key steps for the safe handling and disposal of **GSK1059865** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **GSK1059865**.

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References

- 1. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling GSK1059865]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620036#personal-protective-equipment-for-handling-gsk1059865]

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